

Birelentinib Preclinical Technical Support Center

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Compound of Interest

Compound Name: *Birelentinib*
CAS No.: *2662512-15-2*
Cat. No.: *B15580092*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Birelentinib** (DZD8586) in animal models. The information is designed to help anticipate and mitigate potential toxicities during in vivo experiments.

Disclaimer: Detailed preclinical toxicology reports for **Birelentinib** are not publicly available. The following guidance is based on reported clinical safety data and general knowledge of tyrosine kinase inhibitors (TKIs). Researchers should always perform their own dose-finding and toxicity studies for their specific animal models and experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Birelentinib**?

A1: **Birelentinib** is a first-in-class, non-covalent, dual inhibitor of Bruton's tyrosine kinase (BTK) and Lyn tyrosine kinase (LYN).[1][2] By targeting both BTK and LYN, it blocks both BTK-dependent and independent B-cell receptor (BCR) signaling pathways.[1][2] This dual inhibition is designed to overcome resistance to other BTK inhibitors.[3][4] **Birelentinib** also has high selectivity against other TEC family kinases and exhibits full blood-brain barrier penetration.[1][2][5]

Q2: What are the known toxicities of **Birelentinib** from clinical studies?

A2: In human clinical trials, **Birelentinib** has shown a manageable safety profile.[1][4][6] The most common treatment-emergent adverse events (TEAEs) of Grade 3 or higher are dose-dependent thrombocytopenia and neutropenia.[1][5] At the recommended phase 2 dose of 50 mg daily in humans, the most frequently reported Grade ≥ 3 TEAEs were neutropenia and pneumonia.[7][8] Importantly, no drug-related bleeding, atrial fibrillation, or major cardiac events have been observed at this dose.[7]

Q3: What animal models have been used in preclinical studies of **Birelentinib**?

A3: Preclinical studies for **Birelentinib** have utilized various animal models. Efficacy has been demonstrated in B-cell non-Hodgkin lymphoma (B-NHL) cell line and animal models.[1][2] Pharmacokinetic and blood-brain barrier penetration studies have been conducted in rats and monkeys.[9]

Q4: What are the potential off-target effects of **Birelentinib**?

A4: **Birelentinib** is described as a highly selective inhibitor.[1] However, like all TKIs, the potential for off-target effects exists. Researchers should monitor for unexpected toxicities in their animal models.

Troubleshooting Guide: Minimizing **Birelentinib** Toxicity in Animal Models

This guide provides practical advice for managing potential toxicities during in vivo experiments with **Birelentinib**.

Potential Issue	Possible Cause	Recommended Action
Hematological Abnormalities (Thrombocytopenia, Neutropenia)	On-target or off-target effects on hematopoietic cells.	- Establish a baseline complete blood count (CBC) before starting treatment. - Monitor CBCs regularly during the study (e.g., weekly). - Consider dose reduction or intermittent dosing schedules if significant cytopenias are observed. - For severe neutropenia, consider housing animals in a sterile environment to prevent opportunistic infections.
Signs of Infection (e.g., lethargy, ruffled fur, weight loss)	Immunosuppression secondary to neutropenia.	- Monitor animals daily for clinical signs of infection. - Ensure strict aseptic techniques for all procedures. - If infection is suspected, consult with a veterinarian for appropriate antibiotic therapy.
Unexpected Weight Loss or Reduced Food/Water Intake	General malaise, gastrointestinal toxicity, or other systemic effects.	- Monitor body weight at least twice weekly. - Provide supportive care, such as supplemental nutrition and hydration, as needed. - If significant weight loss persists, consider dose reduction or temporary cessation of treatment.
Neurological Symptoms (in CNS tumor models)	Tumor progression or potential neurotoxicity.	- Birelentinib has good central nervous system penetration.^[1] ^[2] Carefully observe animals for any changes in behavior, gait, or neurological function.

If neurotoxicity is suspected, perform a thorough neurological examination and consider reducing the dose.

Data Presentation

Table 1: Summary of Clinically Observed Grade ≥ 3 Adverse Events with **Birelentinib** (50 mg Dose)

Adverse Event	Frequency in Human Clinical Trials (%)
Neutropenia	15.0 - 26.7[7][8]
Pneumonia	6.7 - 10.0[7][8]
Thrombocytopenia	Dose-dependent, less common at 50 mg[1][5]

Note: This table is based on human clinical trial data and should be used as a general guide for potential toxicities in animal models. The incidence and severity of adverse events may vary depending on the animal species, dose, and experimental conditions.

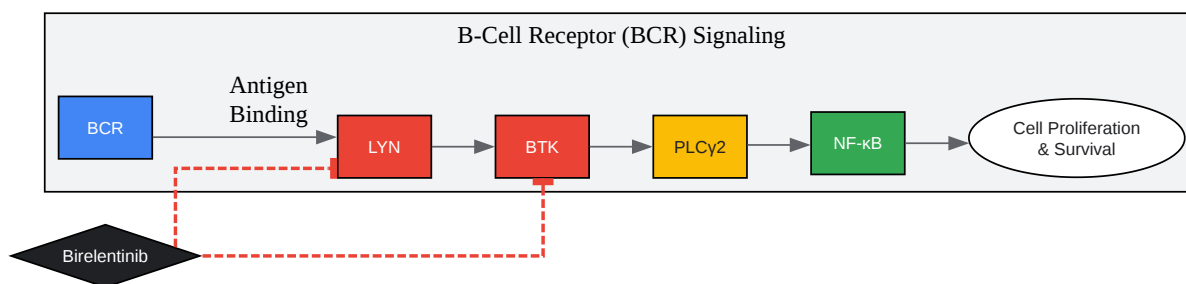
Experimental Protocols

Protocol 1: General Procedure for In Vivo Efficacy and Toxicity Assessment of **Birelentinib** in a Subcutaneous Tumor Model

- **Animal Model:** Select an appropriate rodent model (e.g., immunodeficient mice) for the tumor cell line of interest.
- **Tumor Implantation:** Subcutaneously implant tumor cells into the flank of the animals.
- **Baseline Measurements:** Once tumors are established and have reached a predetermined size, randomize animals into treatment and control groups. Record baseline tumor volume and body weight.
- **Birelentinib Administration:**

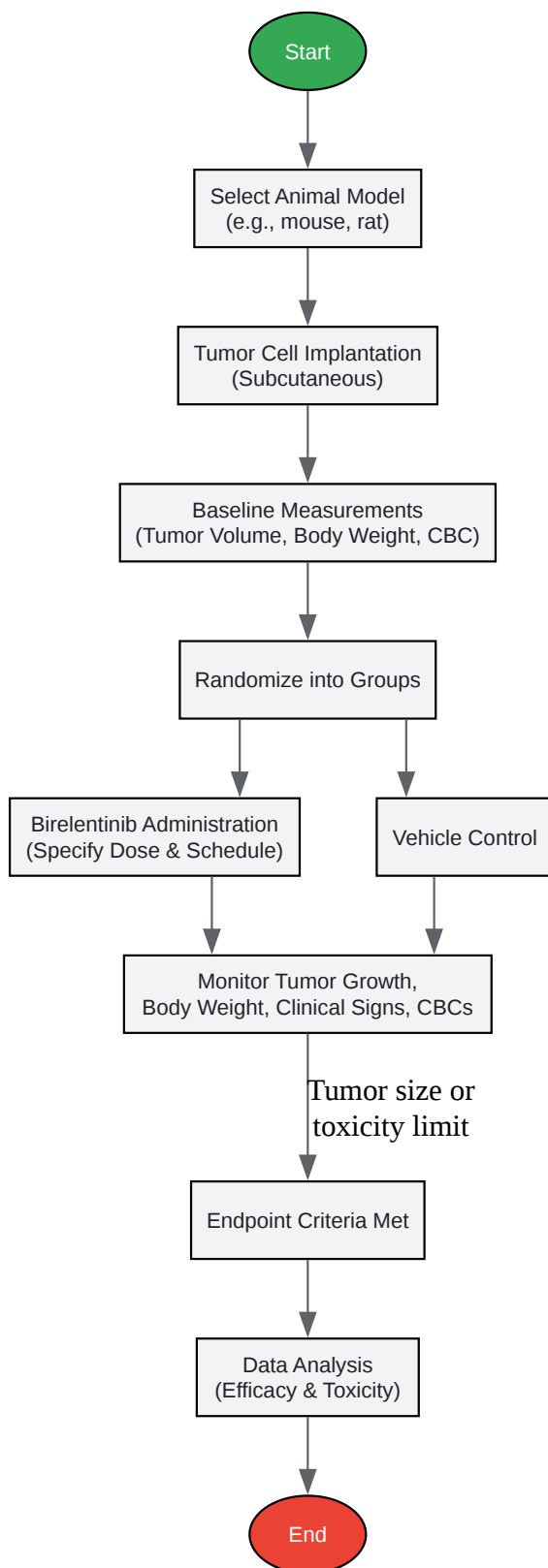
- Prepare **Birelentinib** in a suitable vehicle for the chosen route of administration (e.g., oral gavage).
- Administer **Birelentinib** at the desired dose and schedule. Efficacy has been observed at doses of 50 mg/kg and above in some preclinical models.
- The control group should receive the vehicle only.
- Monitoring:
 - Measure tumor volume and body weight at least twice weekly.
 - Perform regular clinical observations to assess the overall health of the animals.
 - Collect blood samples at baseline and at specified time points for complete blood counts to monitor for hematological toxicities.
- Endpoint: Euthanize animals when tumors reach the predetermined endpoint, or if they show signs of excessive toxicity.
- Data Analysis: Compare tumor growth inhibition and any observed toxicities between the **Birelentinib**-treated and control groups.

Mandatory Visualizations



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Caption: **Birelentinib's** dual inhibition of LYN and BTK.



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Caption: In vivo efficacy and toxicity assessment workflow.

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References

- 1. Dizal Presents Latest Data of DZD8586, a LYN/BTK Dual Inhibitor, in B-cell Non-Hodgkin Lymphoma at the 2024 ASH Annual Meeting [[prnewswire.com](https://www.prnewswire.com)]
- 2. [firstwordpharma.com](https://www.firstwordpharma.com) [[firstwordpharma.com](https://www.firstwordpharma.com)]
- 3. [cllsociety.org](https://www.cllsociety.org) [[cllsociety.org](https://www.cllsociety.org)]
- 4. [onclive.com](https://www.onclive.com) [[onclive.com](https://www.onclive.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [onclive.com](https://www.onclive.com) [[onclive.com](https://www.onclive.com)]
- 7. Birelentinib granted FDA fast track designation for the treatment R/R CLL/SLL [[lymphomahub.com](https://www.lymphomahub.com)]
- 8. [pharmacytimes.com](https://www.pharmacytimes.com) [[pharmacytimes.com](https://www.pharmacytimes.com)]
- 9. Rat as a Predictive Model for Human Clearance and Bioavailability of Monoclonal Antibodies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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